

# An In-depth Technical Guide to the Safe Handling of Diethylaluminum Chloride

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## Compound of Interest

Compound Name: *Diethylaluminum chloride*

Cat. No.: *B1668794*

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This guide provides comprehensive safety data sheet (SDS) information for **diethylaluminum chloride** (DEAC), a highly reactive organoaluminum compound frequently used as a catalyst and an intermediate in chemical synthesis. Given its hazardous nature, a thorough understanding of its properties and safe handling procedures is critical for all personnel.

## Core Safety & Physical Properties

**Diethylaluminum chloride** is a colorless liquid that is spontaneously flammable in air (pyrophoric) and reacts violently with water.<sup>[1][2][3][4]</sup> It is crucial to handle this substance under an inert atmosphere and take extensive precautions to avoid contact with air and moisture.<sup>[5][6][7]</sup>

Table 1: Physical and Chemical Properties of **Diethylaluminum Chloride**

Property	Value	Source
Chemical Formula	C4H10AlCl	[8]
Molecular Weight	120.56 g/mol	[9]
Appearance	Colorless liquid	[2][3][10]
Melting Point	-74 °C	[4][9]
Boiling Point	125 °C (at 67 torr)	[4][11]
Flash Point	-22 °C (-7.6 °F)	[3]
Density	0.9709 g/cm³ at 25 °C	[9]
Vapor Pressure	3 mmHg (60 °C)	[8][11]
Solubility	Miscible with hexane	[11][12]

## Hazard Identification and Classification

DEAC is classified as a highly hazardous substance due to its pyrophoric and water-reactive nature. It can cause severe skin burns and eye damage upon contact.[2][4][7] Inhalation may lead to respiratory irritation, drowsiness, or dizziness.[5][6][7]

Table 2: GHS Hazard Statements

Code	Hazard Statement
H225	Highly flammable liquid and vapor
H250	Catches fire spontaneously if exposed to air
H260	In contact with water releases flammable gases which may ignite spontaneously
H314	Causes severe skin burns and eye damage
H335	May cause respiratory irritation
H336	May cause drowsiness or dizziness

Table 3: NFPA 704 Ratings

Category	Rating	Description
Health	3	Short exposure could cause serious temporary or moderate residual injury.
Flammability	4	Will rapidly or completely vaporize at normal atmospheric pressure and temperature, or is readily dispersed in air and will burn readily.
Reactivity	3	Capable of detonation or explosive decomposition but requires a strong initiating source, must be heated under confinement before initiation, reacts explosively with water, or will detonate if severely shocked.
Special Hazard	W	Reacts with water in an unusual or dangerous manner.

## Experimental Protocols for Safe Handling

Adherence to strict protocols is mandatory when working with **diethylaluminum chloride**. The following sections detail the necessary procedures for handling, storage, and emergency response.

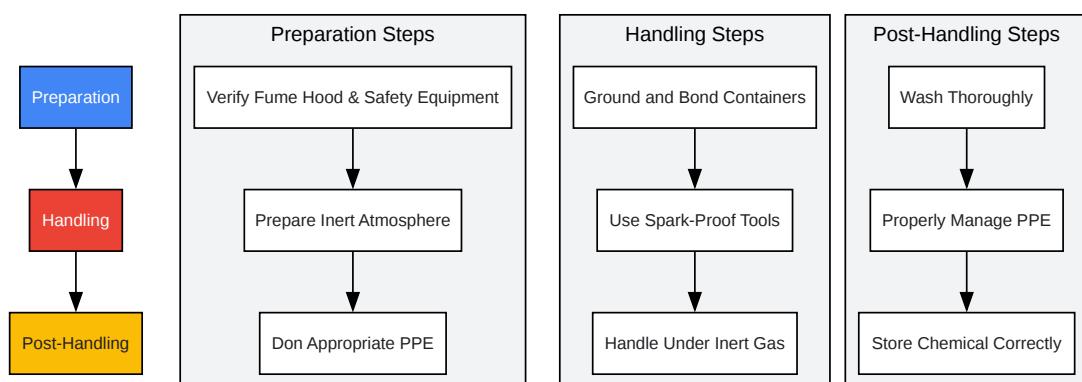
### Protocol 1: Standard Handling Procedure

This protocol outlines the steps for safely handling DEAC in a laboratory setting.

- Preparation:

- Ensure a chemical fume hood with explosion-proof ventilation is operational.[3][6]
- Verify that an eyewash station and a safety shower are readily accessible.[1][3][6]
- Prepare an inert atmosphere (e.g., nitrogen or argon) for all transfers.[1][3]
- Assemble all necessary personal protective equipment (PPE), including flame-retardant gloves, a lab coat, and chemical splash goggles with a face shield.[1]
- Handling:
  - Ground and bond all containers during material transfer to prevent static discharge.[1][3]
  - Use spark-proof tools.[3][6]
  - Handle the material exclusively under an inert gas atmosphere.[3][7]
  - Keep the container tightly closed when not in use.[2][4]
- Post-Handling:
  - Thoroughly wash hands and any potentially exposed skin after handling.[1][3]
  - Decontaminate or dispose of all PPE according to institutional guidelines.
  - Store the chemical in a designated, compliant storage area.[2][9]

Workflow for Handling Diethylaluminum Chloride

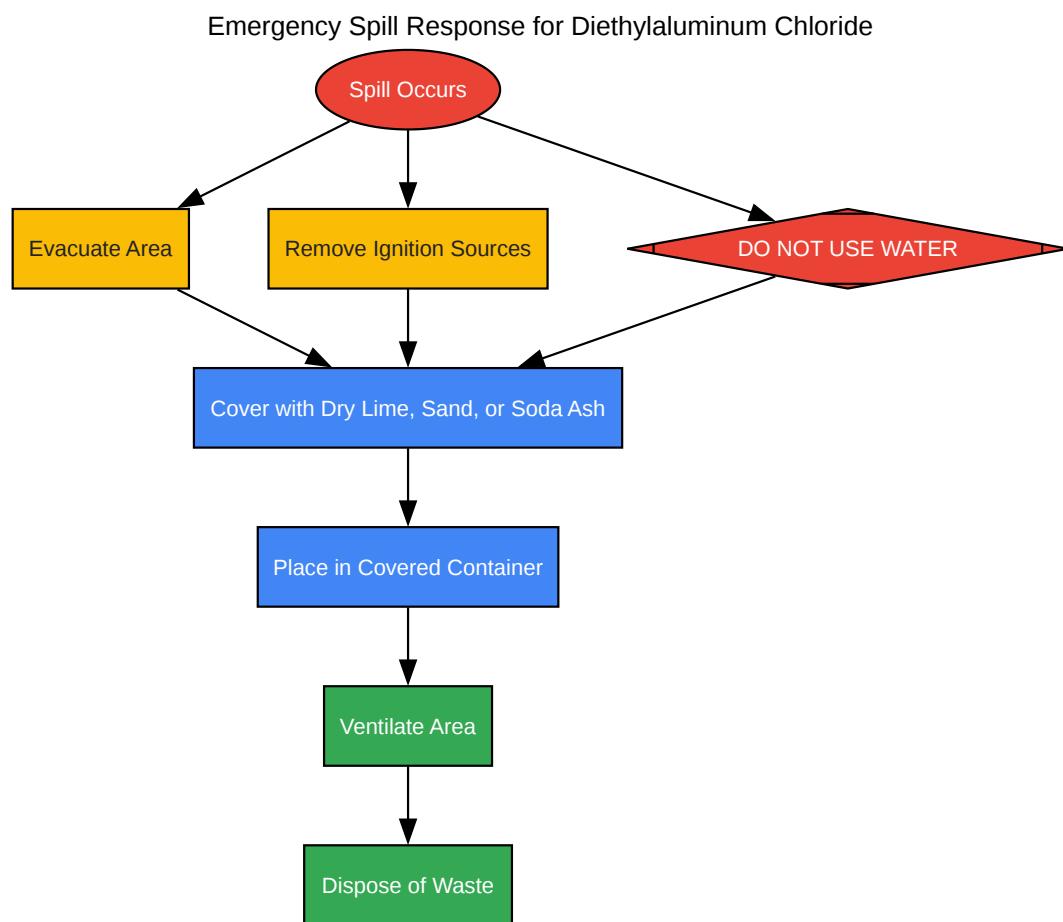
[Click to download full resolution via product page](#)**Caption: Workflow for Handling Diethylaluminum Chloride.**

#### Protocol 2: Emergency Response to Spills

Immediate and appropriate action is critical in the event of a DEAC spill.

- Initial Response:
  - Evacuate all non-essential personnel from the spill area.[1][4]
  - Remove all sources of ignition.[1][4]
  - Only personnel with specific training should respond to the spill.[1]
- Spill Containment and Cleanup:
  - DO NOT USE WATER OR FOAM EXTINGUISHERS.[1][2]

- Cover the spill with dry lime, sand, or soda ash.[1]
- Place the absorbed material into a covered container for disposal.[1]
- Post-Cleanup:
  - Ventilate the area thoroughly after the cleanup is complete.[1]
  - Dispose of the waste material in accordance with all applicable regulations.[2]



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Caption: Emergency Spill Response for **Diethylaluminum Chloride**.

## Storage and Incompatibility

Proper storage of **diethylaluminum chloride** is essential to prevent accidents.

- Storage Conditions: Store in a cool, dry, well-ventilated area, separate from incompatible materials.[2][9] The container must be kept tightly closed and under an inert gas like nitrogen.[1][7] Outside or detached storage is preferred.[1][2]
- Incompatible Materials: DEAC reacts violently with water, air, acids, alcohols, and oxidizing agents.[1][2][12] It is also incompatible with benzene, allyl chloride, and chlorine azide.[1]

## Toxicological Information

While comprehensive human toxicological data is limited, **diethylaluminum chloride** is known to be corrosive and can cause severe burns to the skin and eyes.[1][3] Inhalation can irritate the respiratory system.[1][3] There is no evidence to classify it as a human carcinogen (A4 classification).[2]

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Source
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention.	[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 30 minutes. Get immediate medical attention.	[3]
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. Get immediate medical attention.	[4][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical attention.	[2][3]

This guide is intended to provide a comprehensive overview of the safety considerations for **diethylaluminum chloride**. Always consult the most recent Safety Data Sheet from your supplier and adhere to all institutional and regulatory guidelines when handling this chemical.

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